

A Technical Guide to the Solubility of Prenyl Acetate in Organic Solvents

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Compound of Interest

Compound Name: Prenyl acetate

Cat. No.: B049485

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This technical guide provides a comprehensive overview of the solubility characteristics of **prenyl acetate**, a key fragrance and flavor compound, in various organic solvents.

Understanding the solubility of this ester is critical for its application in formulations, chemical synthesis, and purification processes across the pharmaceutical, cosmetic, and food science industries. This document outlines available solubility data, details a standard experimental protocol for its quantitative determination, and provides a logical workflow for solubility testing.

Core Concepts in Solubility

The solubility of a substance is its property to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. For an ester like **prenyl acetate**, its solubility is primarily dictated by the principle of "like dissolves like." The molecule consists of a polar ester group and a nonpolar hydrocarbon tail. Its solubility in a given solvent is a function of the balance between these two regions and the intermolecular forces at play, including dipole-dipole interactions, London dispersion forces, and the potential for hydrogen bonding with protic solvents.

Quantitative Solubility of Prenyl Acetate

Precise, publicly available quantitative data on the solubility of **prenyl acetate** in a wide range of organic solvents is limited. However, based on its chemical structure and the known solubility of structurally similar esters like isoamyl acetate, a qualitative and estimated solubility profile

can be presented. **Prenyl acetate** is generally considered to be freely soluble or miscible with most common organic solvents.

Disclaimer: The following table presents a qualitative and estimated summary of **prenyl acetate**'s solubility. These values are intended for illustrative purposes and should be confirmed by experimental determination for any critical application.

Solvent	Chemical Formula	Polarity	Qualitative Solubility	Estimated Quantitative Solubility (at 25°C)
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble/Miscible[1][2][3]	> 500 mg/mL
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble/Miscible[2]	> 500 mg/mL
Diethyl Ether	(C ₂ H ₅) ₂ O	Nonpolar	Soluble/Miscible[2]	> 500 mg/mL
Methanol	CH ₃ OH	Polar Protic	Soluble	> 500 mg/mL
Chloroform	CHCl ₃	Polar Aprotic	Soluble	> 500 mg/mL
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Soluble	> 500 mg/mL
Toluene	C ₇ H ₈	Nonpolar	Soluble	> 500 mg/mL
n-Hexane	C ₆ H ₁₄	Nonpolar	Soluble	> 200 mg/mL
Water	H ₂ O	Polar Protic	Insoluble/Slightly Soluble[1][3][4]	~1.29 - 4.3 g/L[2]

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

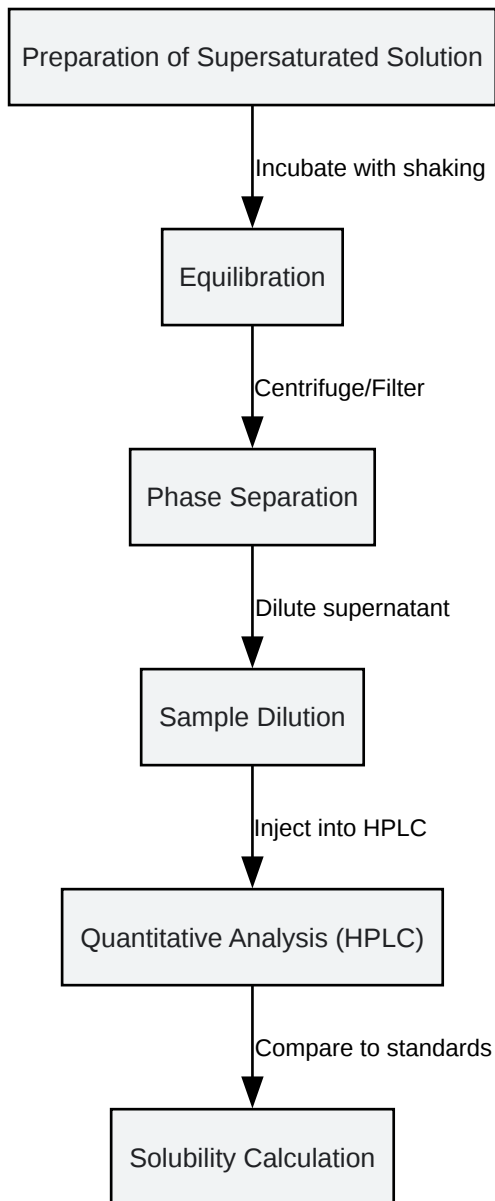
The shake-flask method is a widely recognized and robust technique for determining the equilibrium solubility of a compound in a given solvent. The following protocol outlines the key steps for the quantitative analysis of **prenyl acetate** solubility in an organic solvent.

Materials and Equipment:

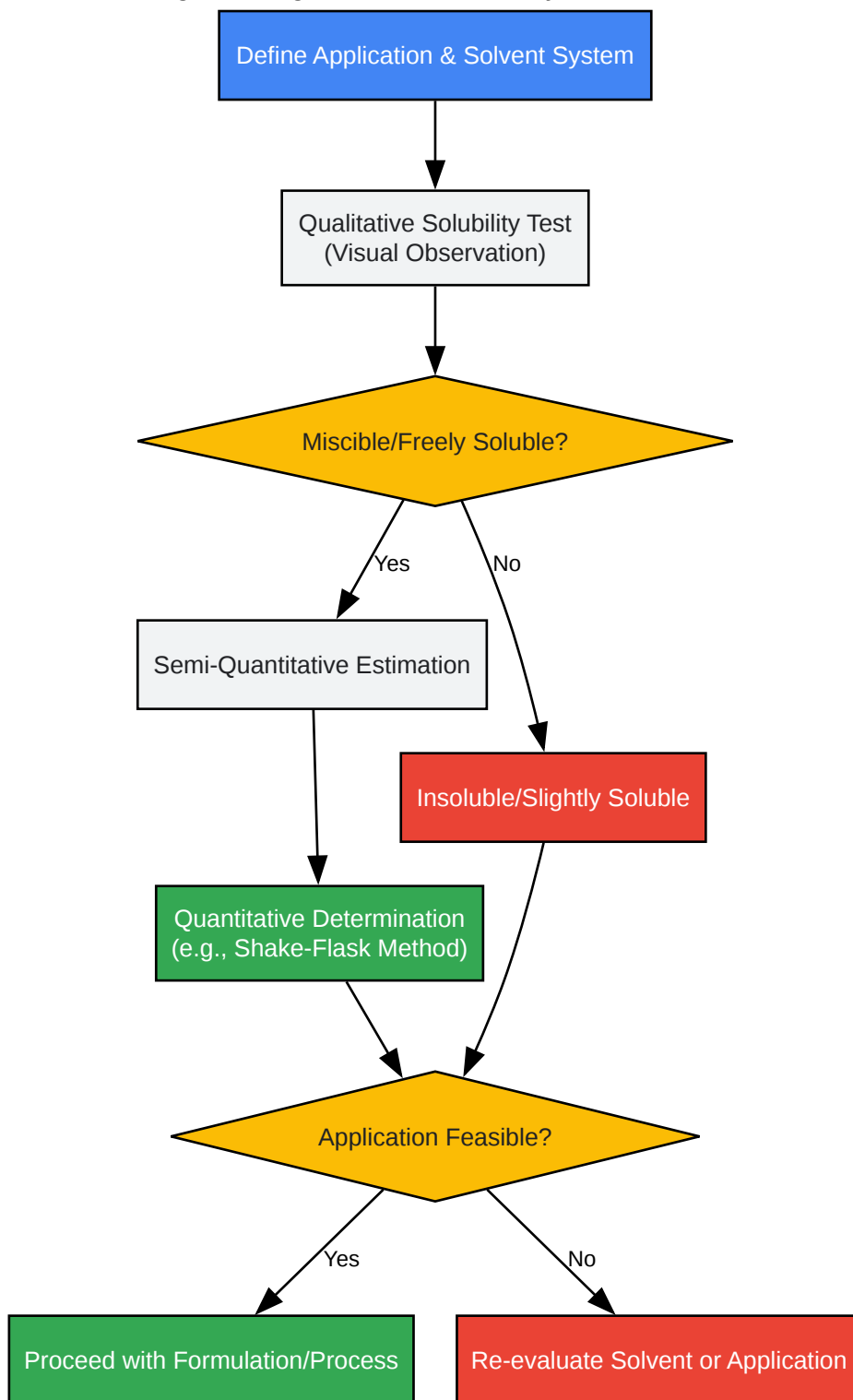
- **Prenyl acetate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index)
- Volumetric flasks and pipettes

Workflow for Solubility Determination

Workflow for Shake-Flask Solubility Determination



Logical Progression of Solubility Assessment

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